

A Technical Guide to Deuterium-Labeled Bis(2-methoxyethyl) Phthalate for Researchers

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Compound of Interest

Compound Name: *Bis(2-methoxyethyl) phthalate-3,4,5,6-D4*

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An In-depth Whitepaper for Scientists and Drug Development Professionals

Deuterium-labeled Bis(2-methoxyethyl) phthalate, specifically Bis(2-methoxyethyl) phthalate-d4, serves as a critical internal standard for the accurate quantification of its unlabeled counterpart, Bis(2-methoxyethyl) phthalate (DMEP), in various matrices. Its use in isotope dilution mass spectrometry has become indispensable for researchers in environmental science, toxicology, and drug development, ensuring precise and reliable analytical results. This technical guide provides a comprehensive overview of its properties, applications, and detailed experimental methodologies.

Core Properties and Specifications

Deuterium-labeled internal standards are chemically identical to the analyte of interest, with the only difference being the presence of heavier isotopes. This subtle mass difference allows for their differentiation by a mass spectrometer, while their similar physicochemical properties ensure they behave almost identically during sample preparation and analysis. This co-elution and similar ionization response are fundamental to the principle of isotope dilution analysis, which corrects for analyte loss during sample processing and for matrix effects in the mass spectrometer.

Quantitative data for both the unlabeled and deuterium-labeled forms of Bis(2-methoxyethyl) phthalate are summarized below for easy comparison.

Table 1: Physicochemical Properties of Bis(2-methoxyethyl) Phthalate and its Deuterium-Labeled Analog

Property	Bis(2-methoxyethyl) phthalate	Bis(2-methoxyethyl) phthalate-d4
Synonyms	DMEP, Di(2-methoxyethyl) phthalate	Bis(2-methoxyethyl) phthalate-3,4,5,6-d4
CAS Number	117-82-8[1][2]	1398065-54-7[3][4][5]
Molecular Formula	C14H18O6[1][2][6]	C14H14D4O6[3][5]
Molecular Weight	282.29 g/mol [1]	286.31 g/mol [3][4]
Appearance	Clear, colorless liquid[7][8]	Not specified, typically a solution
Boiling Point	340 °C[7]	Not applicable (as a standard)
Melting Point	-40 °C[7]	Not applicable (as a standard)
Solubility in Water	0.85% w/w[1]	Not specified, miscible in organic solvents

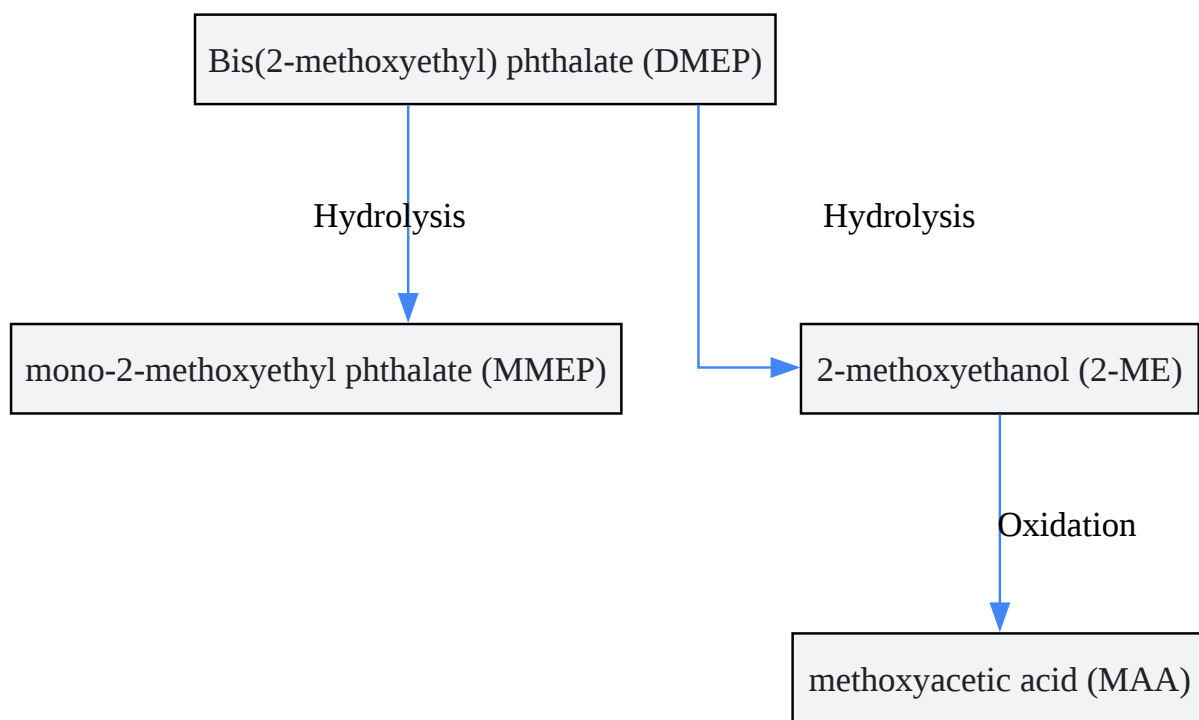
Metabolism of Bis(2-methoxyethyl) Phthalate

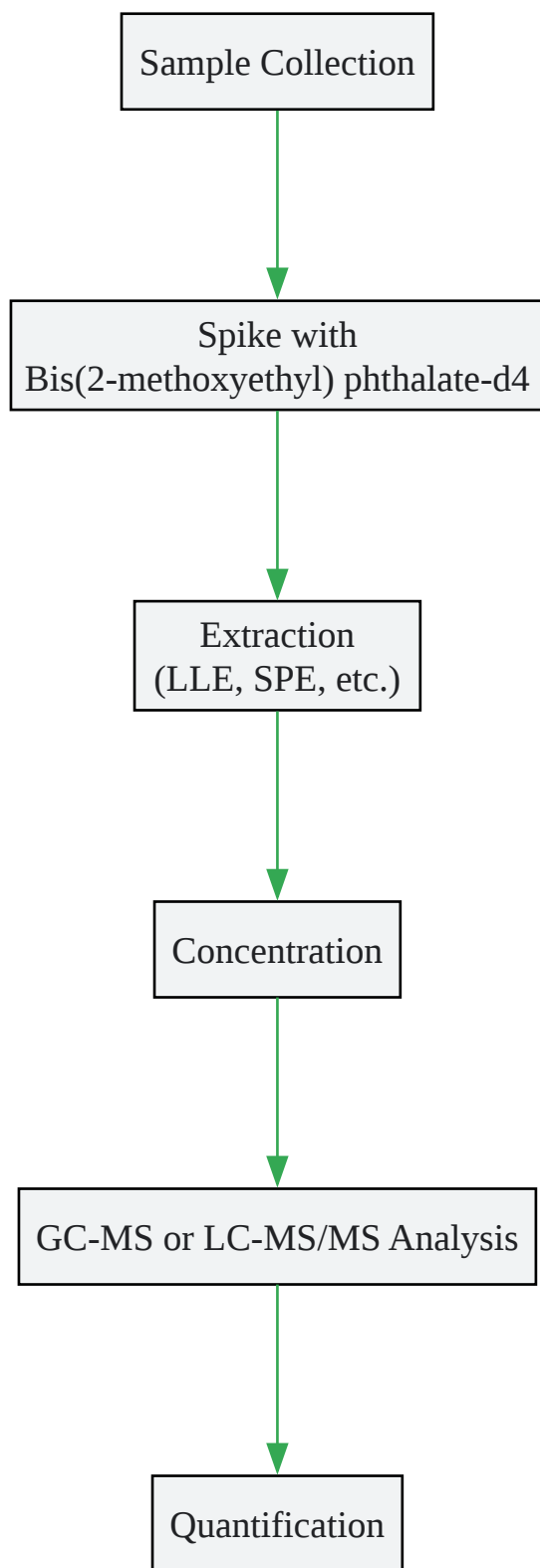
Understanding the metabolic fate of DMEP is crucial for toxicological studies and for identifying appropriate biomarkers of exposure. In vivo, DMEP is rapidly metabolized through hydrolysis of one of its ester linkages.

The primary metabolic pathway involves the following steps:

- Hydrolysis: DMEP is hydrolyzed to form mono-2-methoxyethyl phthalate (MMEP) and 2-methoxyethanol (2-ME).[6][7]
- Oxidation: The released 2-methoxyethanol is then oxidized to methoxyacetic acid (MAA).[6][7]

This metabolic conversion is a key consideration when designing studies to assess DMEP exposure, as the metabolites may be the primary targets for analysis in biological samples like urine.





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